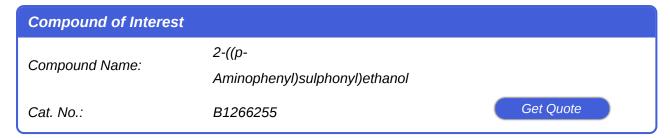




Application Notes and Protocols for 2-((p-Aminophenyl)sulphonyl)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **2-((p-Aminophenyl)sulphonyl)ethanol**. This compound is a key intermediate in the synthesis of various organic molecules, particularly vinyl sulfone reactive dyes.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **2-((p-Aminophenyl)sulphonyl)ethanol**.



Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO ₃ S	[1]
Molecular Weight	201.24 g/mol	[2]
CAS Number	5246-58-2	[3]
Appearance	Not specified, likely a solid	
Melting Point	210-213 °C (decomposes)	[2]
Boiling Point	469.2 ± 45.0 °C (Predicted)	[2]
Density	1.364 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in water, insoluble in ethanol, ether, and benzene. Soluble in alkali solutions (e.g., sodium hydroxide, sodium carbonate).	
рКа	13.83 ± 0.10 (Predicted)	[2]

Safety, Handling, and Storage

Proper handling and storage of **2-((p-Aminophenyl)sulphonyl)ethanol** are crucial to ensure laboratory safety and maintain the integrity of the compound.

Hazard Identification

This compound may be harmful if swallowed, cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

A comprehensive approach to safety involves the use of appropriate personal protective equipment.



PPE	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Storage

Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

Experimental Protocols

The primary application of **2-((p-Aminophenyl)sulphonyl)ethanol** is as a precursor in the synthesis of its hydrogen sulfate ester, a key intermediate for vinyl sulfone reactive dyes.

Synthesis of 2-((p-Aminophenyl)sulphonyl)ethanol



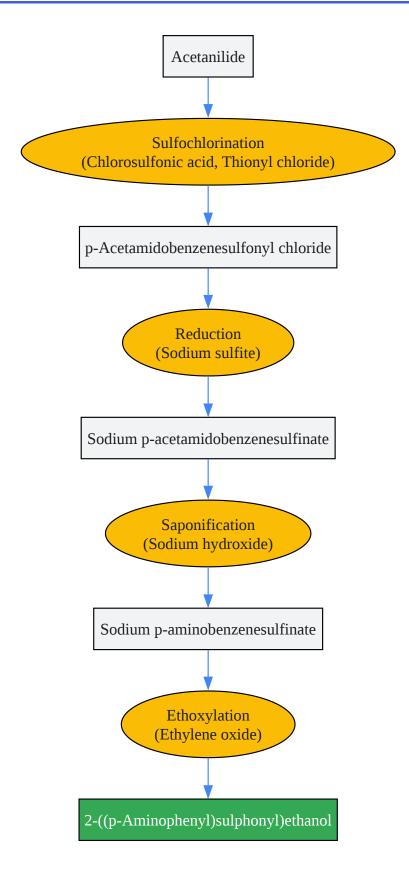




The synthesis of **2-((p-Aminophenyl)sulphonyl)ethanol** can be achieved through a multi-step process starting from acetanilide.[4]

Workflow for the Synthesis of 2-((p-Aminophenyl)sulphonyl)ethanol





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Figure 1: General workflow for the synthesis of **2-((p-Aminophenyl)sulphonyl)ethanol**.



Protocol:

- Sulfochlorination of Acetanilide:
 - In a suitable reactor, charge chlorosulfonic acid.
 - Slowly add acetanilide while maintaining the temperature below 35°C with cooling.[4]
 - Add thionyl chloride and heat the mixture to 60-65°C for several hours.[4]
 - Cool the reaction mixture and pour it onto ice to precipitate the product.
 - Filter the precipitate (p-acetamidobenzenesulfonyl chloride) and wash with cold water.
- Reduction to Sodium p-acetamidobenzenesulfinate:
 - Prepare a solution of sodium sulfite in water.
 - Add the wet p-acetamidobenzenesulfonyl chloride to the sodium sulfite solution.
 - Maintain the pH at 7.5 by adding a sodium hydroxide solution at around 40°C.[4]
 - After the reaction is complete, the product, sodium p-acetamidobenzenesulfinate, will be in the aqueous solution.
- Saponification to Sodium p-aminobenzenesulfinate:
 - Add sodium hydroxide to the solution of sodium p-acetamidobenzenesulfinate.
 - Heat the mixture to induce saponification of the acetyl group.
 - The resulting product is sodium p-aminobenzenesulfinate.
- Ethoxylation to 2-((p-Aminophenyl)sulphonyl)ethanol:
 - React the sodium p-aminobenzenesulfinate with ethylene oxide under controlled temperature and pressure.

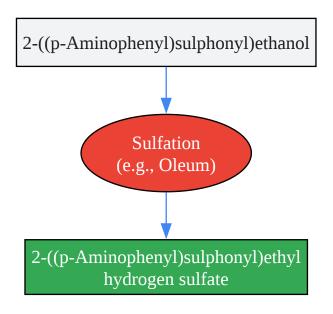


- This reaction introduces the 2-hydroxyethylsulfonyl group to form 2-((p-Aminophenyl)sulphonyl)ethanol.
- Purification:
 - The crude product may be purified by recrystallization from a suitable solvent. The choice
 of solvent will depend on the impurities present.

Application in Reactive Dye Synthesis: Sulfation

A primary application of **2-((p-Aminophenyl)sulphonyl)ethanol** is its conversion to 2-((p-Aminophenyl)sulphonyl)ethyl hydrogen sulfate, the active intermediate for vinyl sulfone dyes.

Workflow for the Sulfation of 2-((p-Aminophenyl)sulphonyl)ethanol



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Figure 2: Workflow for the sulfation of **2-((p-Aminophenyl)sulphonyl)ethanol**.

Protocol:

- Sulfation:
 - Carefully add 2-((p-Aminophenyl)sulphonyl)ethanol to oleum (fuming sulfuric acid) or concentrated sulfuric acid under controlled temperature conditions.

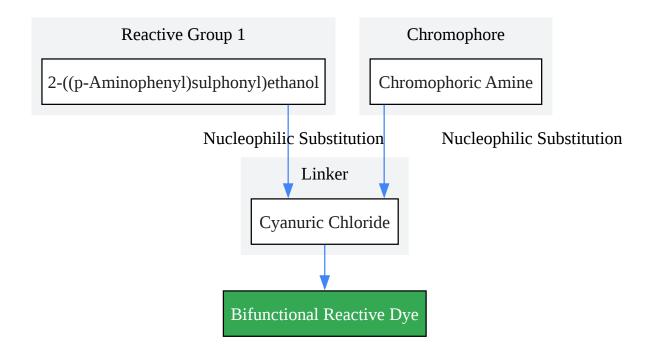


- The reaction is highly exothermic and requires careful monitoring and cooling.
- The reaction mixture is stirred until the sulfation is complete.
- Isolation:
 - The product, 2-((p-Aminophenyl)sulphonyl)ethyl hydrogen sulfate, can be isolated by carefully pouring the reaction mixture onto ice, followed by filtration.

Application in Bifunctional Reactive Dyes

2-((p-Aminophenyl)sulphonyl)ethanol can be incorporated into bifunctional reactive dyes, which often contain a triazine ring system.

Logical Relationship in Bifunctional Dye Synthesis



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Figure 3: Logical relationship in the synthesis of a bifunctional reactive dye.

Protocol Outline:



- First Condensation: React cyanuric chloride with an aromatic amine containing a chromophoric group in an aqueous medium at low temperature (0-5°C) while maintaining a neutral pH.
- Second Condensation: Add **2-((p-Aminophenyl)sulphonyl)ethanol** to the reaction mixture. The temperature is typically raised slightly (e.g., to 20-30°C), and the pH is adjusted to be weakly acidic to neutral to facilitate the second nucleophilic substitution on the triazine ring.
- Sulfation (if not already performed): The resulting intermediate can then be sulfated as described in Protocol 3.2 to introduce the vinyl sulfone precursor group.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable method for analyzing **2-((p-Aminophenyl)sulphonyl)ethanol** and its derivatives.

Typical HPLC Conditions:

Parameter	Condition
Column	Reverse-phase C18 column (e.g., Newcrom R1) [5]
Mobile Phase	A gradient or isocratic mixture of acetonitrile and water with an acidic modifier (e.g., phosphoric acid or formic acid for MS compatibility).[5]
Detection	UV detector at a suitable wavelength (e.g., 254 nm).
Flow Rate	Typically 1.0 mL/min.
Temperature	Ambient or controlled (e.g., 30°C).

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